

An In-depth Technical Guide to Hitec Cell Culture Reagents

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Compound of Interest		
Compound Name:	Hitec	
Cat. No.:	B13729832	Get Quote

This guide provides a comprehensive overview of the core **Hitec** catalog of cell culture reagents. It is intended for researchers, scientists, and drug development professionals to facilitate experimental design and execution. This document outlines the specifications of our key reagents, detailed protocols for their use, and the cellular pathways they influence.

Basal Media Formulations

Basal media provide the essential nutrients for cell growth. **Hitec** offers a range of formulations to support the culture of various cell types. The choice of medium depends on the specific requirements of the cells being cultured.

Table 1: Specifications of **Hitec** Basal Media



Product Name	Hitec Catalog No.	Glucose (g/L)	L- Glutami ne	Phenol Red	HEPES	Sodium Pyruvat e	Key Applicat ions
DMEM, High Glucose	H- DMEM- HG	4.5	Included	Included	Optional	Optional	Widely used for primary fibroblast s, neurons, and cell lines like HEK293. [1]
DMEM/F- 12	H-DF-12	3.151	Included	Included	Included	Included	Supports growth of MDCK, glial cells, and human endotheli al cells. [1]
RPMI 1640	H-RPMI- 16	2.0	Included	Included	Optional	Optional	Ideal for suspensi on cells and hematop oietic cells.[2]
МЕМ	H-MEM- 01	1.0	Included	Included	No	No	Suitable for a variety of adherent cells.



α-МЕМ	H- AMEM- 01	1.0	Included	Included	No	No	Used for amniotic fluid cells and mouse embryo fibroblast s.[2]
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Serum and Serum-Free Formulations

Serum is a critical supplement providing growth factors, hormones, and attachment factors. **Hitec** provides high-quality Fetal Bovine Serum (FBS) and alternatives for serum-free applications.

Table 2: Hitec Serum Product Specifications

Product Name	Hitec Catalog No.	Endotoxi n (EU/mL)	Hemoglo bin (mg/dL)	Origin	Heat Inactivate d	Applicati ons
FBS, Certified	H-FBS-01	≤ 5.0	≤ 25	USA	Optional	General cell culture
FBS, Charcoal Stripped	H-FBS-CS	≤ 5.0	≤ 25	USA	No	Hormone studies
PhytoChol ® BioPharma	H-PC-01	N/A	N/A	Plant- derived	N/A	Supports non-animal origin cell culture for various cell lines including NS0.[3]



Essential Cell Culture Reagents

Hitec offers a range of reagents for critical cell culture procedures, including cell dissociation, cryopreservation, and contamination control.

Table 3: Core Reagent Specifications

Reagent	Hitec Catalog No.	Description	Key Features
Trypsin-EDTA	H-TRYP-01	Porcine parvovirus- tested trypsin for cell dissociation.	Available in various concentrations (0.05%, 0.25%).
Cell Freezing Medium	H-CFM-01	Serum-free, ready-to- use cryopreservation medium.	Contains DMSO for optimal cell viability.
Penicillin- Streptomycin	H-PS-01	Antibiotic solution to prevent bacterial contamination.	100x concentrate with 10,000 U/mL penicillin and 10,000 μg/mL streptomycin.
L-Glutamine	H-GLN-01	Essential amino acid supplement for cell growth.	200 mM solution.

Experimental Protocols

Protocol 1: Aseptic Technique for Media Supplementation

Maintaining sterility is crucial for successful cell culture. The following protocol outlines the standard procedure for supplementing basal media with serum and antibiotics.

 Preparation: Clean the biological safety cabinet (BSC) with 70% ethanol before and after use.[4] Place all necessary items (basal medium, FBS, Penicillin-Streptomycin, sterile pipettes) inside the BSC, ensuring they are also wiped with 70% ethanol.[4]

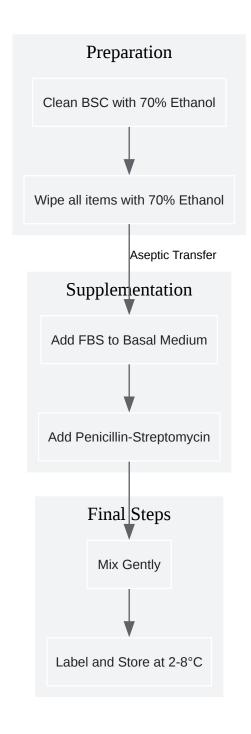






- Pipetting: Use a sterile pipette to transfer the required volume of FBS to the basal medium.
 To achieve a 10% final concentration, add 50 mL of FBS to 450 mL of basal medium.
- Supplementation: With a new sterile pipette, add the antibiotic solution. For a 1x final concentration, add 5 mL of 100x Penicillin-Streptomycin to the 500 mL of medium.
- Mixing and Storage: Gently swirl the bottle to mix the contents. Label the supplemented medium with the date and contents. Store at 2-8°C.





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Caption: Workflow for aseptic media supplementation.

Protocol 2: Cell Passaging with Trypsin-EDTA

Subculturing or passaging cells is necessary to maintain them in a logarithmic growth phase.

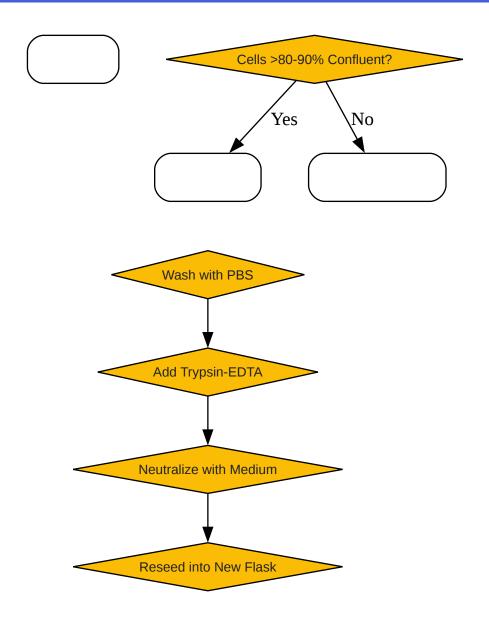
Foundational & Exploratory





- Aspirate Medium: Remove the spent culture medium from the flask.
- Wash Cells: Gently wash the cell monolayer with a sterile, calcium- and magnesium-free phosphate-buffered saline (PBS) to remove any residual serum.
- Dissociation: Add a minimal volume of **Hitec** Trypsin-EDTA (e.g., 1-2 mL for a T-75 flask) to cover the cell layer. Incubate at 37°C for 2-5 minutes, or until cells detach.
- Neutralization: Add complete growth medium (containing serum) to the flask to inactivate the trypsin.
- Cell Counting and Reseeding: Transfer the cell suspension to a conical tube, centrifuge, and resuspend the pellet in fresh medium. Count the cells and reseed them into new flasks at the desired density.





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Caption: Decision tree for cell passaging.

Signaling Pathways and Reagent Applications

Hitec reagents are integral to studying various cellular signaling pathways. For example, growth factors present in our FBS can activate pathways like the MAPK/ERK pathway, which is crucial for cell proliferation and differentiation.

MAPK/ERK Signaling Pathway



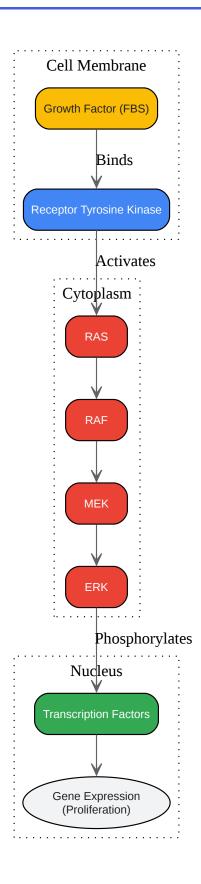




The Mitogen-Activated Protein Kinase (MAPK) pathway is a cascade of protein kinases that transduces signals from the cell surface to the nucleus.

- Activation: A growth factor (from FBS) binds to a Receptor Tyrosine Kinase (RTK) on the cell membrane.
- Cascade: This binding activates a series of downstream kinases (RAS, RAF, MEK).
- Nuclear Translocation: The final kinase, ERK, translocates to the nucleus.
- Gene Expression: In the nucleus, ERK phosphorylates transcription factors, leading to changes in gene expression that promote cell proliferation.





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Caption: Activation of the MAPK/ERK pathway.



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